

phase diagram of the Nb-C binary system

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Compound of Interest

Compound Name: Niobium carbide (Nb₂C)

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An In-depth Technical Guide to the Niobium-Carbon (Nb-C) Binary Phase Diagram

Abstract

The Niobium-Carbon (Nb-C) binary system is of significant importance in materials science and engineering, underpinning the development of high-performance materials such as superconductors, wear-resistant coatings, and high-temperature structural components. The system is characterized by the formation of two primary carbide phases, NbC and Nb₂C, which exhibit unique physical and mechanical properties. The NbC phase, in particular, is a non-stoichiometric interstitial compound with a wide compositional range, which allows for the tuning of its properties. Understanding the phase equilibria, transformation kinetics, and thermodynamic stability, as encapsulated in the Nb-C phase diagram, is critical for the design, processing, and application of Nb-C based materials. This guide provides a detailed exploration of the Nb-C phase diagram, its constituent phases, experimental and computational determination, and the relationship between its features and material applications.

Introduction to the Niobium-Carbon System

Niobium (Nb), a refractory metal with a high melting point (2468 °C), is known for its excellent high-temperature strength, ductility, and superconductivity at cryogenic temperatures. Carbon (C), a non-metal, is the basis of graphite and diamond and is a fundamental alloying element in metallurgy. The combination of these two elements yields niobium carbides, which are refractory ceramic materials possessing a remarkable combination of properties, including exceptionally high melting points, extreme hardness, good thermal and electrical conductivity, and chemical inertness.

The most prominent phase, niobium monocarbide (NbC), is a key component in cemented carbides (hardmetals) and wear-resistant coatings. Its properties are highly dependent on the C/Nb atomic ratio, which can vary significantly. The niobium hemicarbide (Nb₂C) is another important phase, often found in niobium-based alloys. The precise control of the formation, composition, and microstructure of these carbide phases during material processing is paramount to achieving desired performance characteristics. The Nb-C phase diagram serves as the essential roadmap for navigating the complex relationships between temperature, composition, and phase stability in this system.

Phases and Crystal Structures in the Nb-C System

The Nb-C system is composed of the liquid phase (L) and several solid phases, each with a distinct crystal structure that dictates its properties.

- (Nb) Solid Solution: At high temperatures, niobium can dissolve a small amount of carbon interstitially into its Body-Centered Cubic (BCC) crystal lattice. The maximum solubility of carbon in solid niobium is approximately 0.7 at.% at the eutectic temperature.
- Graphite (C): This is the stable form of carbon at ambient pressure and is characterized by a hexagonal crystal structure.
- Niobium Monocarbide (δ -NbC): This is arguably the most significant phase in the system.
 - Structure: NbC possesses a Face-Centered Cubic (FCC) crystal structure of the NaCl-type, where niobium atoms form the FCC lattice and carbon atoms occupy the octahedral interstitial sites.
 - Non-Stoichiometry: A critical feature of NbC is its wide range of homogeneity, existing from approximately NbC_{0.7} to NbC_{0.99}. This means that a significant fraction of the carbon interstitial sites can be vacant. These carbon vacancies strongly influence the phase's electronic, mechanical, and superconducting properties. The lattice parameter of NbC varies with carbon content.
- Niobium Hemicarbide (β -Nb₂C and α -Nb₂C): This phase exists in two different crystal structures depending on the temperature.
 - The high-temperature β -Nb₂C phase has a hexagonal close-packed (HCP) structure.

- Below approximately 2430 °C, it transforms into the low-temperature α -Nb₂C phase, which has an orthorhombic crystal structure.

The Niobium-Carbon (Nb-C) Phase Diagram

The Nb-C phase diagram illustrates the stable phases as a function of temperature and composition. The currently accepted version is a result of numerous experimental investigations and thermodynamic modeling efforts.

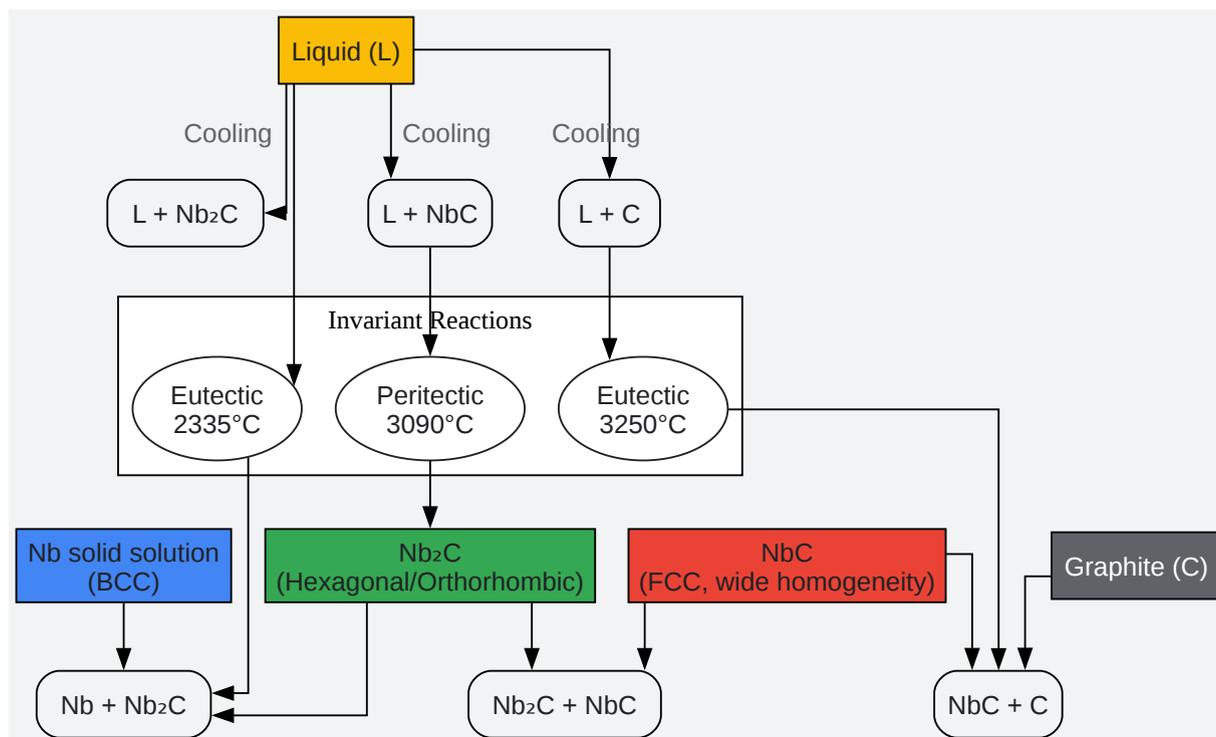
Key Features and Invariant Reactions

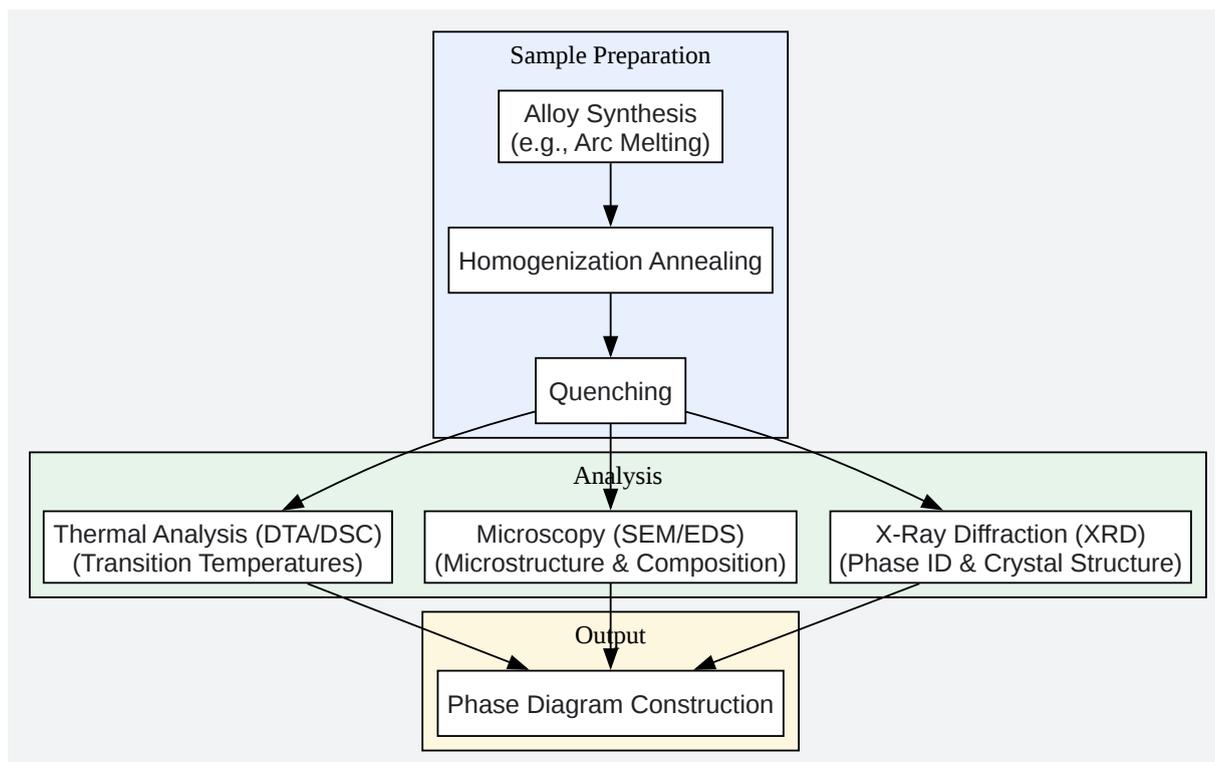
The diagram is dominated by the high melting point of the NbC phase, which is congruent melting at approximately 3600 °C. The key invariant reactions that define the phase equilibria are summarized in the table below.

Reaction Type	Temperature (°C)	Composition (at.% C)	Reaction
Eutectic	2335 ± 15	~1.5	L ↔ (Nb) + β -Nb ₂ C
Peritectic	3090 ± 20	~38.5	L + δ -NbC ↔ β -Nb ₂ C
Eutectic	3250 ± 25	~65	L ↔ δ -NbC + C (Graphite)

- Niobium-Rich Region:** On the left side of the diagram, a eutectic reaction occurs at 2335 °C, where the liquid transforms into a two-phase mixture of the (Nb) solid solution and the β -Nb₂C phase.
- Formation of Carbides:** The β -Nb₂C phase forms from the liquid via a peritectic reaction at 3090 °C. The δ -NbC phase exhibits the highest melting point in the system.
- Carbon-Rich Region:** On the right side, a high-temperature eutectic reaction occurs at 3250 °C, where the liquid solidifies into a mixture of δ -NbC and graphite.

The diagram below provides a conceptual visualization of the phase relationships in the Nb-C system.





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